

DavePhos: A Technical Guide for Advanced Catalysis

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **DavePhos**, a highly efficient phosphine ligand. The guide covers its fundamental properties, applications in catalysis, detailed experimental protocols, and a visualization of its role in the catalytic cycle.

Core Properties of DavePhos

DavePhos, with the chemical name 2-Dicyclohexylphosphino-2'-(N,N-dimethylamino)biphenyl, is a bulky and electron-rich monophosphine ligand widely used in palladium-catalyzed cross-coupling reactions.[1][2][3] Its unique structure provides high reactivity and stability to the catalytic system.[3]

Property	Value	Reference
CAS Number	213697-53-1	[1][2]
Molecular Formula	C26H36NP	[1]
Molecular Weight	393.54 g/mol	[2]
Appearance	White to off-white solid	
Melting Point	121-124 °C	



Applications in Catalysis

DavePhos is a versatile ligand primarily utilized in palladium-catalyzed cross-coupling reactions that are crucial for the synthesis of pharmaceuticals, agrochemicals, and advanced materials.[3][4] Its primary applications include:

- Suzuki-Miyaura Coupling: DavePhos is highly effective in catalyzing the cross-coupling of aryl and vinyl halides with boronic acids to form carbon-carbon bonds.[3] It is particularly efficient for the coupling of challenging substrates like unactivated aryl chlorides.
- Buchwald-Hartwig Amination: This ligand facilitates the formation of carbon-nitrogen bonds
 through the coupling of aryl halides with a wide range of amines, including primary and
 secondary amines.[1][4] This reaction is fundamental in the synthesis of numerous
 biologically active compounds.
- Other Cross-Coupling Reactions: DavePhos has also been successfully employed in other transformations such as C-O and C-S bond formation, and the arylation of ketones and esters.

The enhanced catalytic activity of **DavePhos** is attributed to its steric bulk and electron-rich nature, which promotes the formation of the active monoligated Pd(0) species, facilitates oxidative addition, and accelerates the final reductive elimination step.[1]

Experimental Protocols

Below is a representative experimental protocol for a Suzuki-Miyaura cross-coupling reaction using **DavePhos**. This protocol is adapted from established procedures and should be optimized for specific substrates.

Reaction: Suzuki-Miyaura Coupling of an Aryl Chloride with an Arylboronic Acid

Materials:

- Aryl chloride (1.0 mmol, 1.0 equiv)
- Arylboronic acid (1.2 mmol, 1.2 equiv)
- Palladium(II) acetate (Pd(OAc)₂, 0.02 mmol, 2 mol%)



- DavePhos (0.022 mmol, 2.2 mol%)
- Potassium phosphate (K₃PO₄, 2.0 mmol, 2.0 equiv)
- Toluene (5 mL)
- Water (0.5 mL)

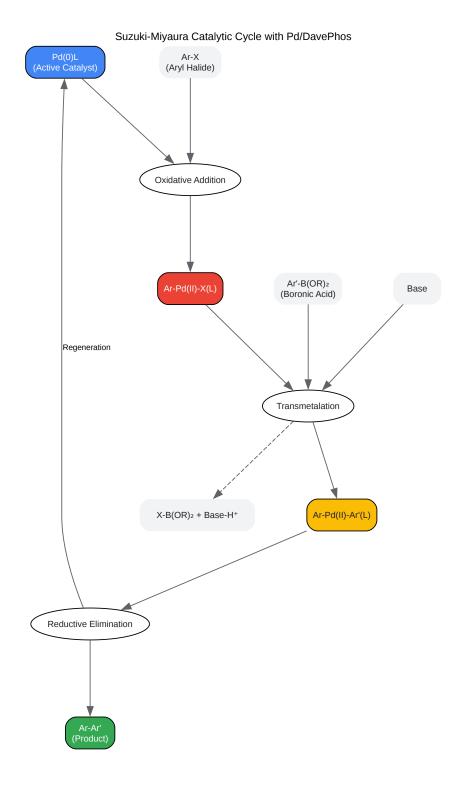
Procedure:

- To an oven-dried Schlenk tube equipped with a magnetic stir bar, add the aryl chloride (1.0 mmol), arylboronic acid (1.2 mmol), Pd(OAc)₂ (0.02 mmol), DavePhos (0.022 mmol), and K₃PO₄ (2.0 mmol).
- Evacuate the tube and backfill with an inert atmosphere (e.g., argon or nitrogen). Repeat this cycle three times.
- Add toluene (5 mL) and water (0.5 mL) via syringe.
- Place the reaction tube in a preheated oil bath at 100 °C and stir vigorously.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas
 Chromatography-Mass Spectrometry (GC/MS). The reaction is typically complete within 12-24 hours.
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with ethyl acetate (10 mL) and wash with water (2 x 10 mL) and brine (10 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain the desired biaryl product.

Catalytic Cycle Visualization



The following diagram illustrates the generally accepted catalytic cycle for a Suzuki-Miyaura cross-coupling reaction facilitated by a palladium catalyst with a phosphine ligand such as **DavePhos**.



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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

This guide provides a foundational understanding of **DavePhos** for researchers and professionals in drug development and chemical synthesis. For specific applications, further optimization of the described protocols may be necessary.

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